

# Leitfaden zur Löslichkeit von Polyvinylbutyral in organischen Lösungsmitteln

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet einen detaillierten Überblick über die Löslichkeit von Polyvinylbutyral (PVB) in verschiedenen organischen Lösungsmitteln. Das Verständnis der Löslichkeitseigenschaften von PVB ist für eine Vielzahl von Anwendungen entscheidend, von der Formulierung von Lacken und Klebstoffen bis hin zur Entwicklung von Wirkstoffabgabesystemen.

## Einleitung

Polyvinylbutyral ist ein thermoplastisches Harz, das durch die Reaktion von Polyvinylalkohol mit Butyraldehyd hergestellt wird.<sup>[1][2]</sup> Die resultierende Polymerstruktur enthält Butyral-, Acetyl- und Hydroxylgruppen. Das Verhältnis dieser funktionellen Gruppen, insbesondere der Acetalisierungsgrad, bestimmt maßgeblich die physikalischen und chemischen Eigenschaften des Polymers, einschließlich seiner Löslichkeit.<sup>[1][3]</sup> PVB ist bekannt für seine hervorragende Haftung, Zähigkeit und filmbildenden Eigenschaften.<sup>[1][4]</sup>

## Faktoren, die die Löslichkeit von PVB beeinflussen

Die Löslichkeit von PVB wird von mehreren Faktoren beeinflusst:

- Acetalisierungsgrad: Dies ist der wichtigste Faktor.<sup>[1][3]</sup> Ein hoher Acetalisierungsgrad führt zu einer besseren Löslichkeit in unpolaren Lösungsmitteln, während ein niedriger

Acetalisierungsgrad (und damit ein höherer Anteil an freien Hydroxylgruppen) die Löslichkeit in polaren Lösungsmitteln wie Alkoholen begünstigt.[1][2]

- Molekulargewicht: PVB-Typen mit niedrigerem Molekulargewicht weisen tendenziell eine höhere Löslichkeit und eine niedrigere Viskosität in Lösung auf.[3]
- Lösungsmitteltyp: PVB ist in einer Vielzahl von organischen Lösungsmitteln löslich, darunter Alkohole, Ketone und Ester.[5] In aromatischen Kohlenwasserstoffen ist es oft nur teilweise löslich und in aliphatischen Kohlenwasserstoffen unlöslich.[5]
- Lösungsmittelgemische: Die Verwendung von Lösungsmittelgemischen, wie z. B. Ethanol und Toluol, kann die Viskosität der Lösung senken.[3][5]
- Temperatur: Eine Erhöhung der Temperatur kann die Lösungsgeschwindigkeit erhöhen.[3]
- Wassergehalt: Ein geringer Wassergehalt (bis zu 10 %) in alkoholischen Lösungen kann die Viskosität beeinflussen.[3] Ein Wassergehalt von 2 bis 3 Gew.-% kann die Wasserstoffbrückenbindungsstärke von Alkohollösungsmitteln erhöhen und die Löslichkeit von PVB unterstützen.[5]

## Quantitative Löslichkeitsdaten

Die Löslichkeit von PVB in verschiedenen organischen Lösungsmitteln ist in der folgenden Tabelle zusammengefasst. Die Daten sind qualitativer Natur, da exakte quantitative Werte stark vom spezifischen PVB-Typ (Acetalisierungsgrad, Molekulargewicht) und den Umgebungsbedingungen abhängen.

Lösungsmittelklasse	Lösungsmittelbeispiel	Löslichkeit von PVB	Anmerkungen
Alkohole	Methanol, Ethanol, n-Propanol, Isopropanol, n-Butanol	Löslich	Methanol kann bei hohem Acetalisierungsgrad weniger wirksam sein. <a href="#">[4]</a> <a href="#">[5]</a>
Ketone	Aceton, Methylethylketon (MEK)	Löslich bis teilweise löslich	Die Löslichkeit nimmt mit steigendem Acetalisierungsgrad zu. <a href="#">[5]</a> <a href="#">[6]</a>
Ester	Ethylacetat	Löslich bis teilweise löslich	Die Löslichkeit nimmt mit steigendem Acetalisierungsgrad zu. <a href="#">[5]</a> <a href="#">[6]</a>
Glykolether	Cellosolve	Löslich	<a href="#">[5]</a>
Aromatische Kohlenwasserstoffe	Toluol, Xylol	Teilweise löslich	Wird oft in Mischungen mit Alkoholen verwendet. <a href="#">[3]</a> <a href="#">[5]</a>
Aliphatische Kohlenwasserstoffe	Hexan, Heptan	Unlöslich	<a href="#">[5]</a>
Wasser	Unlöslich	PVB mit sehr niedrigem Acetalisierungsgrad kann wasserlöslich sein. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	

## Experimentelle Protokolle zur Bestimmung der Löslichkeit

Zur Bestimmung der Löslichkeit und der Löslichkeitsparameter von PVB werden verschiedene Methoden eingesetzt.

## Turbidimetrische Titration

Bei dieser Methode wird ein Nichtlösungsmittel langsam zu einer Polymerlösung gegeben, bis eine Trübung auftritt. Der Punkt, an dem die Trübung einsetzt, liefert Informationen über die Löslichkeit des Polymers. Diese Methode wird zur Bestimmung der Hansen-Löslichkeitsparameter verwendet.[7][8]

Methodik:

- Herstellung einer verdünnten PVB-Lösung in einem guten Lösungsmittel.
- Titration dieser Lösung mit einem Nichtlösungsmittel unter konstantem Rühren.
- Kontinuierliche Messung der Trübung der Lösung mit einem Turbidimeter oder Spektralphotometer.
- Der Punkt, an dem eine signifikante Zunahme der Trübung beobachtet wird, ist der Endpunkt der Titration.
- Die für die Ausfällung des Polymers erforderliche Menge an Nichtlösungsmittel wird aufgezeichnet.
- Die Hansen-Löslichkeitsparameter können dann aus den Daten mehrerer Titrationen mit verschiedenen Nichtlösungsmitteln berechnet werden.

## Messung der intrinsischen Viskosität

Die intrinsische Viskosität einer Polymerlösung steht in Beziehung zur Wechselwirkung zwischen Polymer und Lösungsmittel. Eine höhere intrinsische Viskosität deutet auf eine stärkere Polymer-Lösungsmittel-Wechselwirkung und damit auf eine bessere Löslichkeit hin.[8]

Methodik:

- Herstellung einer Reihe von PVB-Lösungen unterschiedlicher Konzentration in dem zu untersuchenden Lösungsmittel.

- Messung der Viskosität jeder Lösung bei einer konstanten Temperatur mit einem Viskosimeter (z. B. Ubbelohde-Viskosimeter).
- Berechnung der relativen und spezifischen Viskosität für jede Konzentration.
- Extrapolation der reduzierten Viskosität (spezifische Viskosität/Konzentration) auf eine Konzentration von Null, um die intrinsische Viskosität zu erhalten.
- Ein Vergleich der intrinsischen Viskositätswerte in verschiedenen Lösungsmitteln gibt Aufschluss über die relative Löslichkeit.

## Dynamische Dampfsorptionsanalyse (DVS)

Diese Methode misst die Menge an Lösungsmitteldampf, die von einer Polymerprobe bei einer bestimmten Temperatur und einem bestimmten Dampfdruck absorbiert wird. Sie ist besonders nützlich für die Untersuchung der Wechselwirkung von PVB mit Wasserdampf.[\[9\]](#)[\[10\]](#)

Methodik:

- Eine PVB-Probe wird in einer DVS-Apparatur platziert.
- Die Probe wird einem kontrollierten Fluss von Lösungsmitteldampf (oft in einem Trägergas wie Stickstoff) ausgesetzt.
- Die Massenänderung der Probe aufgrund der Sorption des Lösungsmittels wird über die Zeit gemessen.
- Die relative Luftfeuchtigkeit oder der Dampfdruck wird schrittweise erhöht, und die Gleichgewichtssorptionsmasse wird bei jedem Schritt bestimmt.
- Die resultierende Sorptionsisotherme liefert quantitative Informationen über die Löslichkeit des Dampfes im Polymer.

## Visualisierungen

### Logische Beziehung: Einfluss des Acetalisierungsgrades auf die Löslichkeit

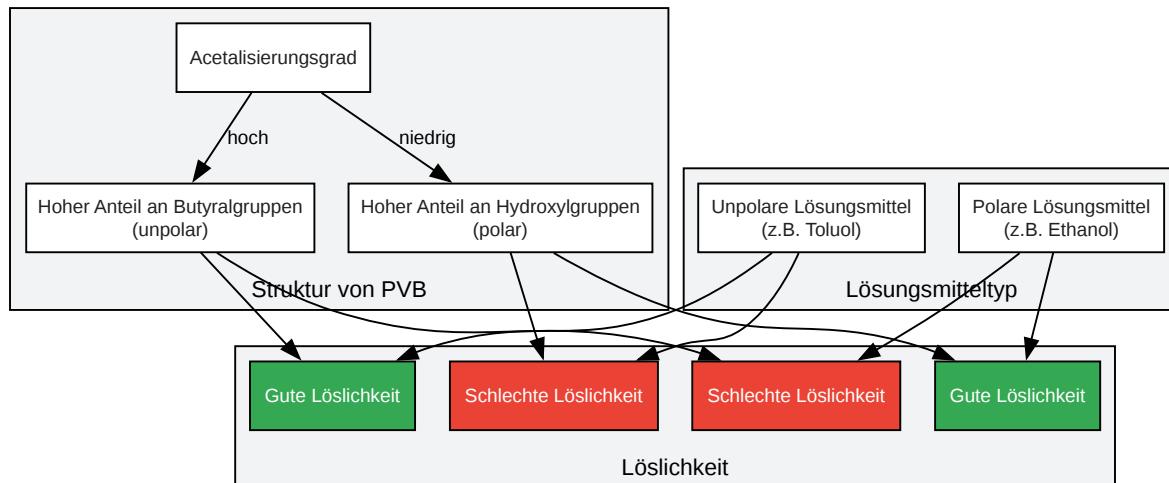


Abb. 1: Einfluss des Acetalisierungsgrades auf die Löslichkeit von PVB

[Click to download full resolution via product page](#)

Abb. 1: Einfluss des Acetalisierungsgrades auf die Löslichkeit von PVB.

## Experimenteller Arbeitsablauf: Bestimmung der Löslichkeit

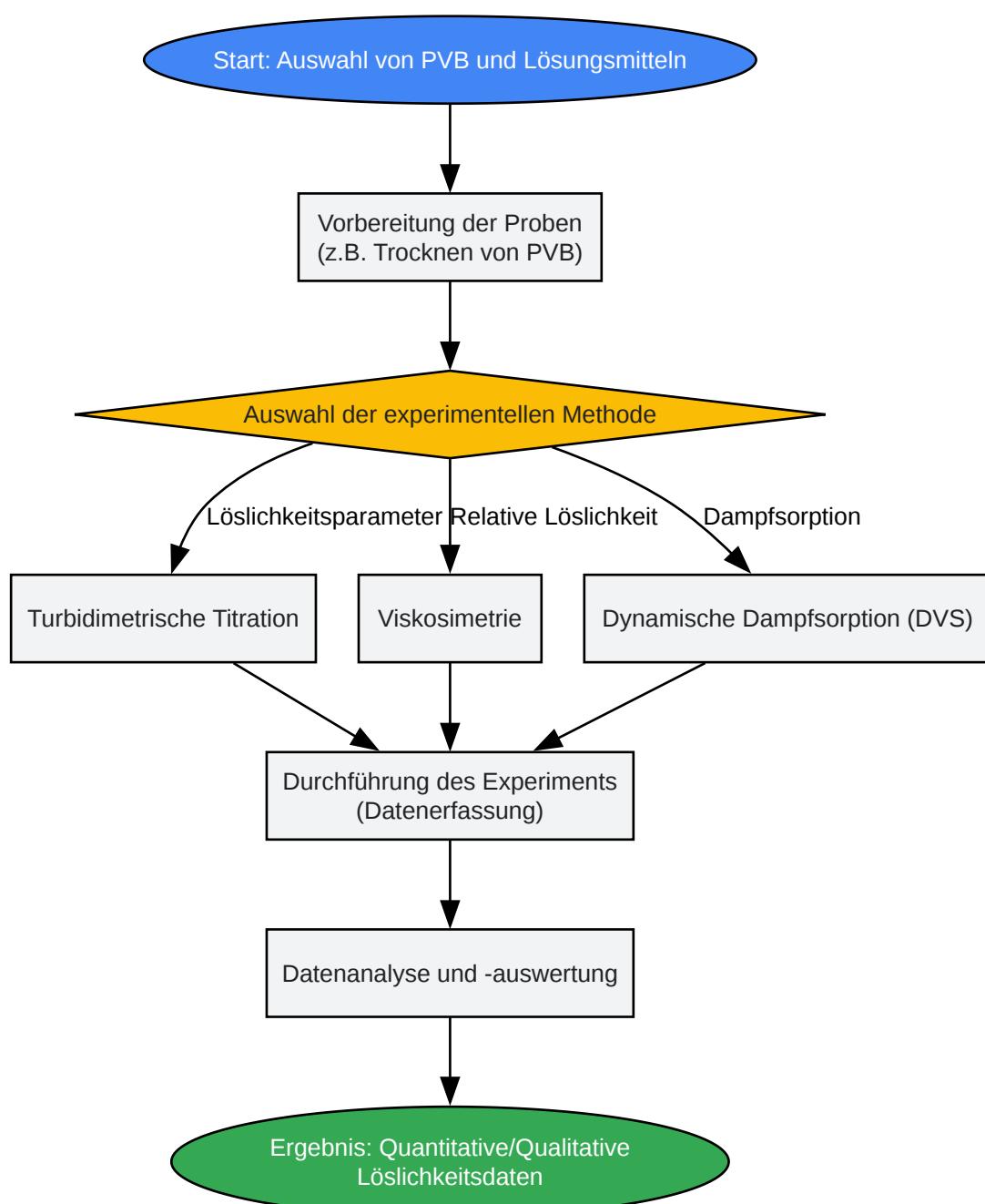


Abb. 2: Allgemeiner Arbeitsablauf zur Bestimmung der Polymerlöslichkeit

[Click to download full resolution via product page](#)

Abb. 2: Allgemeiner Arbeitsablauf zur Bestimmung der Polymerlöslichkeit.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Polyvinylbutyral | PVB | TER Chemicals [terchemicals.com]
- 2. Polyvinylbutyral – Wikipedia [de.wikipedia.org]
- 3. kremer-pigmente.com [kremer-pigmente.com]
- 4. tri-iso.com [tri-iso.com]
- 5. Introduction to polyvinyl butyral resin (PVB) plastics [gudmould.com]
- 6. researchgate.net [researchgate.net]
- 7. tandfonline.com [tandfonline.com]
- 8. Synthesis, solvent interactions and Hansen solubility parameters of polyvinyl butyral | springerprofessional.de [springerprofessional.de]
- 9. Water Clustering in Polyvinyl Butyral (PVB): Evidenced by Diffusion and Sorption Experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Leitfaden zur Löslichkeit von Polyvinylbutyral in organischen Lösungsmitteln]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#l-slichkeit-von-polyvinylbutyral-in-organischen-l-sungsmitteln>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)